

# Personal protective equipment for handling 6-Cyano-2-naphthol

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## Compound of Interest

Compound Name: 6-Cyano-2-naphthol

Cat. No.: B014798

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## Essential Safety and Handling Guide for 6-Cyano-2-naphthol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Cyano-2-naphthol** (CAS 52927-22-7). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this compound.

### I. Hazard Identification and Safety Data Summary

**6-Cyano-2-naphthol** is classified as a hazardous substance. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.<sup>[1][2]</sup> It is crucial to handle this chemical with appropriate personal protective equipment in a controlled environment.

#### Quantitative Data

While specific occupational exposure limits (OELs) and detailed toxicity data such as LD50/LC50 values for **6-Cyano-2-naphthol** are not readily available in the searched resources, the following physical and chemical properties are known<sup>[2]</sup>:

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>7</sub> NO
Molecular Weight	169.18 g/mol
Appearance	White to brown crystalline solid
Melting Point	165.5 - 170.5 °C
Boiling Point (Predicted)	383.1 ± 15.0 °C
Storage Temperature	Room Temperature, in a dry, well-ventilated place

## GHS Hazard Statements

Code	Statement
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

## II. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **6-Cyano-2-naphthol** to prevent exposure.

Equipment Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[1][2]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile) must be worn.[1] A lab coat or other protective clothing is required to prevent skin contact.[1]
Respiratory Protection	If handling in a way that generates dust or aerosols, or if ventilation is inadequate, a NIOSH-approved N95 (or higher) particulate respirator is recommended.

### III. Step-by-Step Handling and Operational Plan

#### 1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is available and operational.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Prepare all necessary equipment and reagents before handling the chemical to minimize time of exposure.
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[2]

#### 2. Chemical Handling:

- Don the required personal protective equipment as detailed in Section II.
- Carefully weigh and transfer the solid compound, avoiding the generation of dust.
- Keep the container tightly closed when not in use.[1]

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)

### 3. Storage:

- Store **6-Cyano-2-naphthol** in a tightly sealed, properly labeled container.[\[1\]](#)
- Keep in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

## IV. Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately:

Exposure Type	First Aid Measures
Inhalation	Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[1]</a> <a href="#">[2]</a>
Eye Contact	Rinse cautiously with water for several minutes. <a href="#">[1]</a> Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[2]</a>
Spill	Evacuate the area. <a href="#">[1]</a> Wear appropriate PPE, including respiratory protection. <a href="#">[1]</a> Avoid dust formation. <a href="#">[1]</a> Sweep up the spilled solid material and place it in a suitable, closed container for disposal. <a href="#">[2]</a> Do not let the chemical enter drains. <a href="#">[1]</a> After cleanup, decontaminate the area.

## V. Disposal Plan

Dispose of **6-Cyano-2-naphthol** and any contaminated materials as hazardous waste. Do not dispose of down the drain or in regular trash.

### 1. Waste Collection:

- Collect waste **6-Cyano-2-naphthol** and any materials used for cleaning up spills (e.g., absorbent pads, contaminated gloves) in a clearly labeled, sealed, and compatible hazardous waste container.

## 2. Disposal Procedure:

- All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and proper disposal.[3]
- Contaminated packaging should be disposed of as unused product.[3]

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## References

- 1. echemi.com [echemi.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. angenechemical.com [angenechemical.com]
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